Application Note: Optimized Peptide Coupling Strategies Utilizing Methyl 2-amino-3-cyclopentylpropanoate HCl

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Compound of Interest

Compound Name:	*Methyl 2-amino-3-cyclopentylpropanoate HCl*
Cat. No.:	*B8178868*

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Executive Summary

Methyl 2-amino-3-cyclopentylpropanoate HCl (H-Cha-OMe[1]·HCl) is a critical non-proteinogenic amino acid building block used to introduce lipophilicity and metabolic stability into peptide therapeutics.[1] Structurally analogous to Phenylalanine (Phe) but possessing a saturated cyclopentyl ring, it probes hydrophobic pockets without the

-

interaction potential of aromatic residues.[1]

This Application Note provides a validated protocol for coupling H-Cha-OMe·HCl. Unlike free amines, the hydrochloride salt form requires precise in situ neutralization to ensure reactivity without inducing racemization in the activated carboxyl partner.[1] We present a high-efficiency HATU-mediated protocol and a scalable EDC/HOBt alternative, addressing the specific steric and solubility profiles of the cyclopentyl group.

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Compound Profile & Pre-Reaction Considerations

Physicochemical Profile

Property	Specification	Implication for Synthesis
Compound Name	Methyl 2-amino-3-cyclopentylpropanoate HCl	(Also: L-Cyclopentylalanine methyl ester HCl)
Molecular Weight	~207.7 g/mol (Free Base) ~244.2 g/mol (HCl Salt)	Must correct stoichiometry for the HCl salt mass.[1]
Solubility	Soluble in DMF, DCM, DMSO	Compatible with standard organic synthesis; avoid aqueous buffers during coupling.[1]
Steric Profile	Moderate (-branched cyclic)	More sterically demanding than Ala/Phe; requires highly active coupling reagents (e.g., HATU) for difficult sequences.[1]
Reactive Species	Primary Amine (Latent)	The amine is protonated ( ).[1] It is non-reactive until neutralized with a tertiary base.[1]

Critical Handling: The "HCl Penalty"

The most common failure mode in coupling H-Cha-OMe·HCl is incorrect base stoichiometry.[1]

- The Problem: The HCl salt consumes 1 equivalent (eq.) of base immediately.[1] If you add only the standard base amount calculated for the coupling reaction, the system remains too acidic, protonating the amine and stalling the reaction.[1]
- The Risk: Adding too much base to compensate can cause the activated acid component (the coupling partner) to racemize via oxazolone formation.[1][2]
- The Solution: Use a "Split-Base" calculation:

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- Base 1 (Neutralization): Exactly 1.0 eq relative to H-Cha-OMe[1]·HCl.
- Base 2 (Catalysis): 2.0 eq relative to the Coupling Reagent (e.g., HATU).[1]

Validated Experimental Protocols

Method A: High-Efficiency Coupling (HATU/DIPEA)

Recommended for: Precious intermediates, sterically hindered partners, or rapid synthesis.[1]

Reagents:

- Amine: H-Cha-OMe·HCl (1.0 eq)
- Acid: Fmoc-AA-OH (1.1 eq) (Protected amino acid partner)[1]
- Coupling Agent: HATU (1.1 eq)[1]
- Base: N,N-Diisopropylethylamine (DIPEA) (3.0 eq total)[1]
- Solvent: Anhydrous DMF (Concentration: 0.1 M - 0.2 M)[1]

Step-by-Step Procedure:

- Activation (Vessel A):
  - Dissolve Fmoc-AA-OH (1.1 eq) and HATU (1.1 eq) in anhydrous DMF.
  - Add DIPEA (1.0 eq only) to initiate activation.[1]
  - Stir at room temperature (RT) for 2–5 minutes. The solution should turn yellow/orange.[1]
  - Scientific Rationale: Pre-activation ensures the active ester (OAt-ester) is formed before the amine is introduced, reducing competing side reactions.[1]
- Neutralization (Vessel B):
  - In a separate vial, suspend H-Cha-OMe·HCl (1.0 eq) in minimal DMF.
  - Add DIPEA (2.0 eq).[1][3][4][5]

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- Note: The first equivalent neutralizes the HCl; the second equivalent maintains the basic pH required for the amine to attack the active ester.[1]

- Coupling:
  - Transfer the contents of Vessel B (Neutralized Amine) dropwise into Vessel A (Activated Acid).[1]
  - Stir at RT under inert atmosphere (

    or Ar).

- Monitoring:
  - Monitor via TLC (EtOAc/Hexane) or LC-MS.[1]
  - Endpoint: Typically 30–60 minutes.[1][2] The peak for H-Cha-OMe (MW ~171 + H) should disappear.[1]

- Workup:
  - Dilute with EtOAc.[1] Wash sequentially with:
    1. 5%

       or 1M HCl (removes DIPEA and unreacted amine).[1]
    2. Sat.

       (removes unreacted acid and HOBt byproducts).[1]
    3. Brine.[1]
  - Dry over

    , filter, and concentrate.[1][3]

Method B: Scalable Standard Coupling (EDC/HOBt)

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Recommended for: Large-scale synthesis (>5g), cost-sensitive projects, or when avoiding uronium salt byproducts is necessary.[1]

Reagents:

- Amine: H-Cha-OMe·HCl (1.0 eq)
- Acid: Fmoc-AA-OH (1.1 eq)[1]
- Coupling Agents: EDC·HCl (1.2 eq), HOBt (1.2 eq)[1]
- Base: N-Methylmorpholine (NMM) (1.1 eq)[1]
- Solvent: DCM or DMF

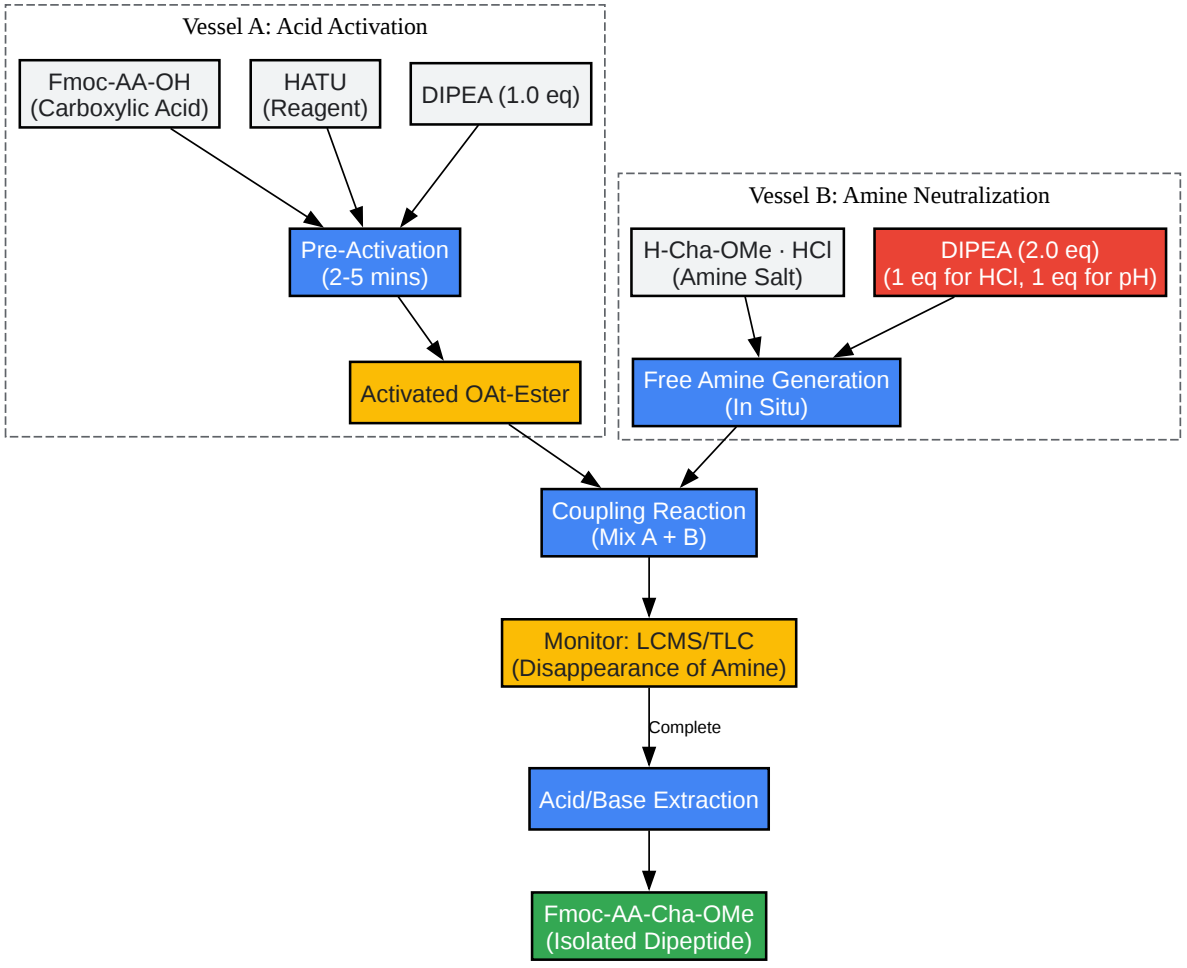
Protocol Nuance: Unlike HATU, carbodiimide couplings (EDC) are slower.[1] Here, we use NMM as a milder base to neutralize the H-Cha-OMe[1]·HCl. We avoid excess base to prevent racemization of the active ester.[1][6]

- Dissolution: Dissolve Fmoc-AA-OH, HOBt, and H-Cha-OMe[1]·HCl in DCM (0.2 M).[1]
- Neutralization: Add NMM (1.1 eq) to the mixture. Stir for 5 minutes.
  - Check: Ensure the solution is homogenous.[1] If the salt doesn't dissolve, add small amounts of DMF.[1]
- Coupling: Cool the mixture to 0°C (ice bath). Add EDC·HCl (1.2 eq).
- Reaction: Stir at 0°C for 30 mins, then warm to RT and stir overnight (12–16 hours).
- Workup: Standard acid/base wash as described in Method A.[1]

Workflow Visualization

The following diagram illustrates the logic flow for the HATU-mediated coupling, highlighting the critical "Split Stream" handling of the HCl salt.

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Figure 1: Parallel preparation workflow ensuring efficient activation and correct salt neutralization.[1]

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Troubleshooting & Optimization

Diketopiperazine (DKP) Formation

A critical risk specific to methyl esters of dipeptides (e.g., Fmoc-AA-Cha-OMe).[1]

- Mechanism: After removing the Fmoc group from the coupled dipeptide, the newly liberated N-terminal amine can intramolecularly attack the C-terminal methyl ester.[1] This cyclizes the molecule into a DKP, cleaving the peptide chain.[1]
- Prevention:
  - Avoid: Storing the deprotected dipeptide (H-AA-Cha-OMe) as a free base for long periods.[1]
  - Strategy: Proceed immediately to the next coupling step after Fmoc removal, or store the intermediate as the Fmoc-protected species.
  - Sterics: The cyclopentyl group of Cha provides some steric protection against DKP compared to Gly/Ala, but the risk remains high if Proline is the partner AA.[1]

Racemization

While H-Cha-OMe is the amine (nucleophile) and less prone to racemization, the partner acid is at risk if excess base is used.[1]

- Symptom: LCMS shows split peaks (diastereomers) for the product.[1]
- Fix: Reduce DIPEA in Vessel B. Switch to Collidine (TMP), a weaker, more hindered base that suppresses proton abstraction from the

  -carbon [1].[1]

Incomplete Coupling

- Symptom: Starting material (H-Cha-OMe) persists.[1]
- Fix: The cyclopentyl group adds steric bulk.[1] Re-treat with fresh HATU/DIPEA or switch to COMU, which often shows superior performance for hindered couplings.[1]

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